

Overcoming poor solubility of Uridine 5'-oxyacetic acid methyl ester

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Compound of Interest

Compound Name: *Uridine 5-oxyacetic acid methyl ester*

Cat. No.: *B15139986*

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Technical Support Center: Uridine 5'-oxyacetic acid methyl ester

Welcome to the technical support center for Uridine 5'-oxyacetic acid methyl ester. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming challenges during their experiments, with a primary focus on addressing issues of poor solubility.

Frequently Asked Questions (FAQs)

Q1: What is Uridine 5'-oxyacetic acid methyl ester?

Uridine 5'-oxyacetic acid methyl ester is a modified pyrimidine nucleoside.^[1] In biological systems, it is found in the wobble position (position 34) of certain transfer RNAs (tRNAs), especially in Gram-negative bacteria like *E. coli*.^[1] Its presence allows for non-Watson-Crick base pairing, which expands the decoding capabilities of the tRNA during protein synthesis.^[1] In research, it is also investigated as a purine nucleoside analogue that may have anticancer properties by inhibiting DNA synthesis and inducing apoptosis (programmed cell death).^{[1][2]}

Q2: What are the general physicochemical properties of this compound?

The key properties of Uridine 5'-oxyacetic acid methyl ester are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₉	[1][3]
Molecular Weight	332.26 g/mol	[1][3]
IUPAC Name	methyl 2-[1-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-2,4-dioxypyrimidin-5-yl]oxyacetate	[1]
CAS Number	66536-81-0	[2][3]
Physical Form	Expected to be a solid at room temperature.	[4]

Q3: What are the expected solubility characteristics of Uridine 5'-oxyacetic acid methyl ester?

Currently, there is no specific quantitative solubility data published for Uridine 5'-oxyacetic acid methyl ester. However, we can infer its likely properties from its parent compound, Uridine, and its chemical structure.

- Uridine: The parent nucleoside, Uridine, is soluble in water (approx. 50 mg/mL) and polar organic solvents like DMSO (approx. 10 mg/mL) and dimethylformamide (approx. 16 mg/mL).[4][5][6] Its good aqueous solubility is due to the presence of multiple hydroxyl (-OH) groups that can form hydrogen bonds with water.[7]
- Structural Modification: The addition of the oxyacetic acid methyl ester group at the 5-position introduces a more lipophilic (less water-soluble) ester functional group. This modification may decrease its solubility in aqueous buffers compared to the parent Uridine.

Therefore, researchers may encounter challenges when trying to dissolve the compound directly into aqueous solutions at high concentrations.

Q4: How should I store this compound?

For long-term stability, it is recommended to store Uridine 5'-oxyacetic acid methyl ester as a solid at 2°C - 8°C.[3] If dissolved in an aqueous solution, it is not recommended to store it for

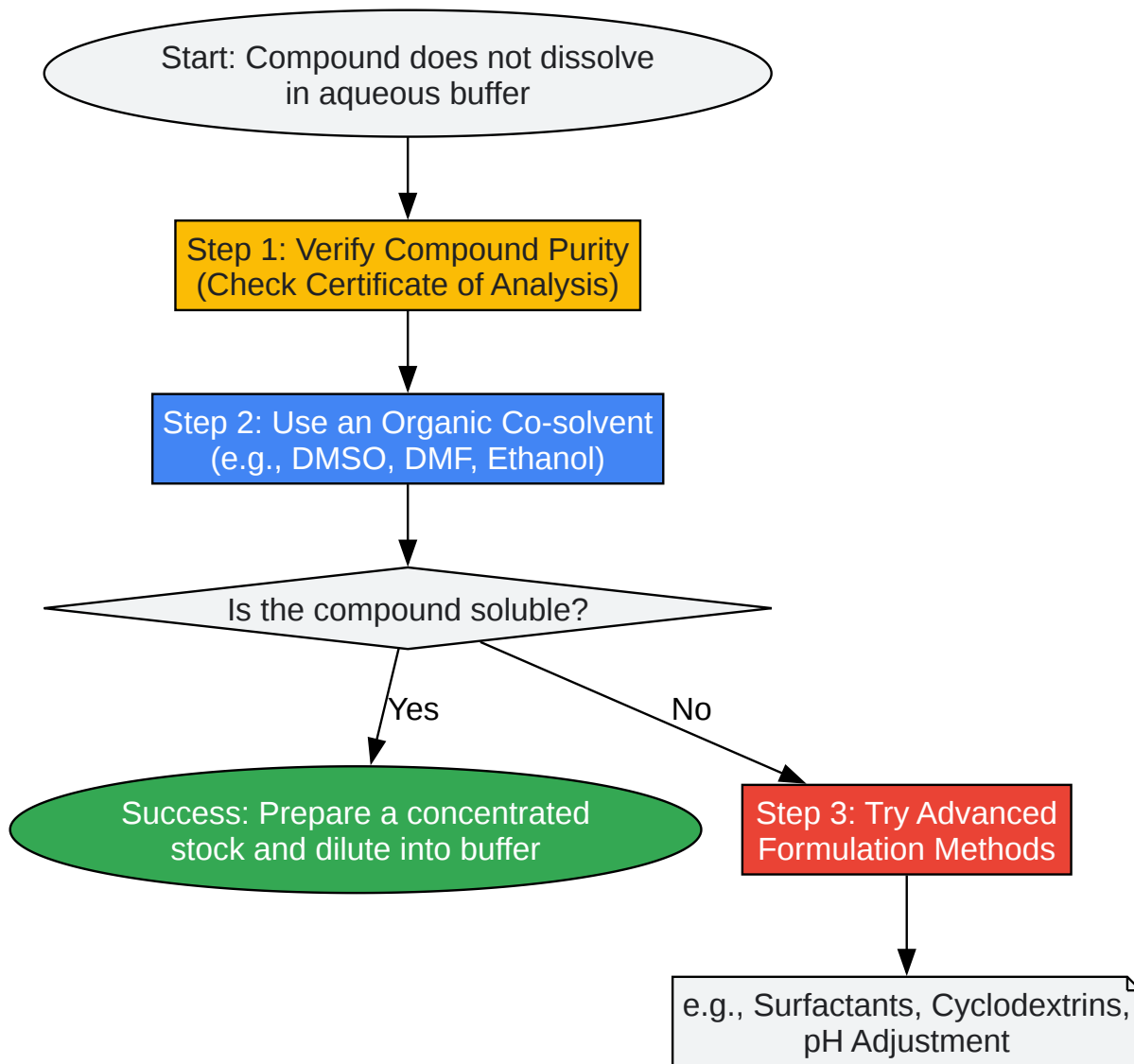
more than one day.^[4] Stock solutions in anhydrous organic solvents like DMSO can typically be stored for longer periods at -20°C or -80°C.

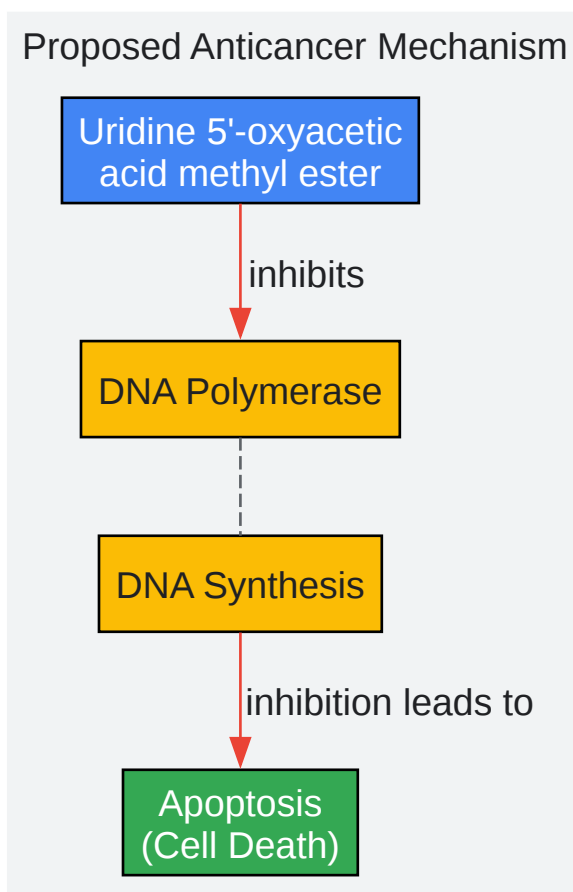
Troubleshooting Guide: Overcoming Poor Solubility

This guide provides systematic steps to address solubility issues encountered during your experiments.

Problem: The compound fails to dissolve in my aqueous buffer (e.g., PBS, Tris).

If you are experiencing difficulty dissolving Uridine 5'-oxyacetic acid methyl ester, follow this workflow to identify a suitable solvent system.





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